

An In-depth Technical Guide to the Physical Properties of Triheneicosanoin

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Compound of Interest

Compound Name: *Triheneicosanoin*

Cat. No.: *B1351006*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **Triheneicosanoin** (CAS No. 26536-14-1), a triglyceride composed of glycerol and three units of heneicosanoic acid.^{[1][2][3]} This document is intended for researchers, scientists, and professionals in drug development who require detailed information on the physicochemical characteristics of this long-chain triglyceride for formulation, analytical, and research purposes.

Core Physical and Chemical Data

Triheneicosanoin, with the molecular formula $C_{66}H_{128}O_6$, is a saturated triglyceride characterized by its high molecular weight and hydrophobic nature.^{[4][5][6]} Its structure consists of a glycerol backbone esterified with three 21-carbon saturated fatty acid chains. This composition results in a crystalline solid at room temperature with a relatively high melting point.^{[1][7]}

Summary of Physical Properties

The following table summarizes the key quantitative physical and chemical data for **Triheneicosanoin**. It is important to note that some of these values are predicted based on computational models and should be confirmed by experimental analysis for critical applications.

Property	Value	Source
Molecular Weight	1017.72 g/mol	[5][6][8]
Molecular Formula	C66H128O6	[4][5][8]
Melting Point	75.9 °C	[7]
Boiling Point (Predicted)	888.0 ± 32.0 °C	[1]
Density (Predicted)	0.901 ± 0.06 g/cm ³	[1]
Physical Form	Crystalline solid	[1][7]
Solubility	DMF: 10 mg/ml	[1][2]
Storage Temperature	-20°C	[1][4][6]

Experimental Protocols for Physical Property Determination

While specific experimental protocols for the determination of **Triheneicosanoin**'s physical properties are not readily available in the public domain, the following section outlines generalized methodologies commonly employed for the characterization of triglycerides. These protocols can be adapted for the analysis of **Triheneicosanoin**.

Determination of Melting Point

The melting point of a triglyceride is a critical parameter influencing its solid-state properties and formulation behavior.

Methodology: Differential Scanning Calorimetry (DSC)

- **Sample Preparation:** A small, accurately weighed sample of **Triheneicosanoin** (typically 2-5 mg) is hermetically sealed in an aluminum pan.
- **Instrument Setup:** A differential scanning calorimeter is calibrated using high-purity standards (e.g., indium).

- **Thermal Program:** The sample is subjected to a controlled heating program, for example, a ramp of 5-10°C/min, under an inert nitrogen atmosphere.
- **Data Analysis:** The melting point is determined as the onset or peak of the endothermic event on the resulting thermogram. The presence of multiple peaks may indicate polymorphism.^[9]

Determination of Solubility

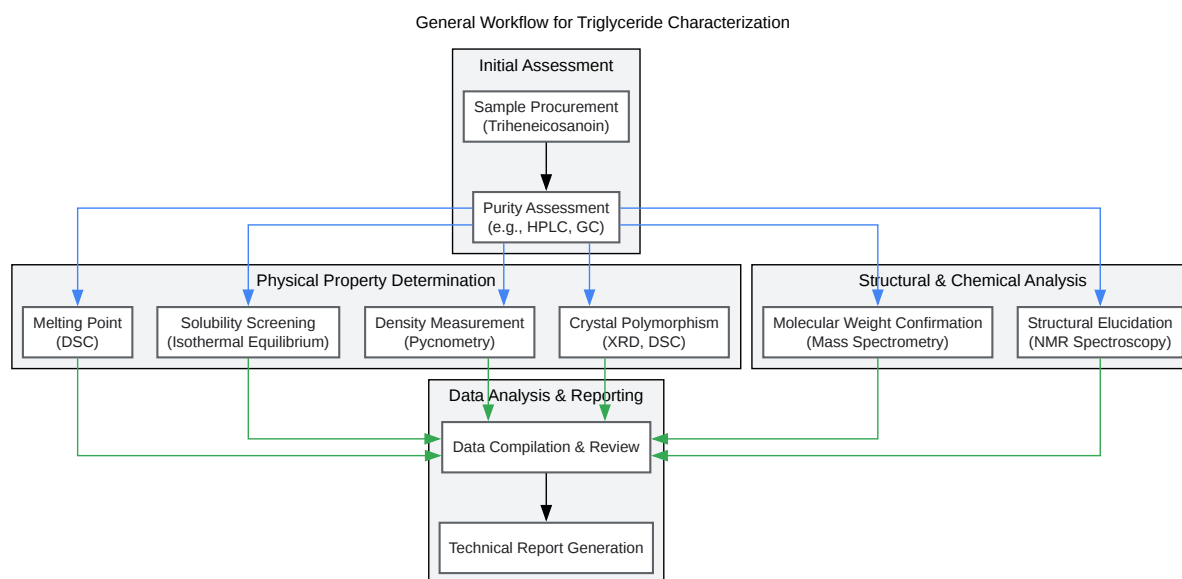
Assessing the solubility of **Triheneicosanoin** in various solvents is crucial for developing appropriate formulations and analytical methods.

Methodology: Isothermal Equilibrium Method

- **Sample Preparation:** An excess amount of **Triheneicosanoin** is added to a known volume of the solvent of interest (e.g., ethanol, chloroform, ethyl acetate) in a sealed vial.
- **Equilibration:** The vials are agitated at a constant temperature (e.g., 25°C) for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Sample Analysis:** The suspension is filtered to remove undissolved solid. The concentration of **Triheneicosanoin** in the clear supernatant is then quantified using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) with an Evaporative Light Scattering Detector (ELSD) or a Corona Charged Aerosol Detector (CAD).
- **Data Reporting:** Solubility is reported in units such as mg/mL or mol/L at the specified temperature.

General Workflow for Triglyceride Characterization

The following diagram illustrates a general workflow for the comprehensive characterization of a triglyceride such as **Triheneicosanoin**.



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